benchmarking the performance of N-Methyl-4-nitroaniline in dye applications

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Compound of Interest	
Compound Name:	N-Methyl-4-nitroaniline
Cat. No.:	B087028

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Performance Benchmark: N-Methyl-4-nitroaniline in Azo Dye Applications

This guide provides a comparative performance analysis of a representative azo disperse dye synthesized from **N-Methyl-4-nitroaniline** (MNA). The performance metrics are benchmarked against a structurally similar dye derived from 2-Methyl-4-nitroaniline, a common intermediate for red azo dyes also known as Fast Red RL Base.[1] This comparison is intended for researchers, scientists, and professionals in drug development and materials science to inform the selection of chromophores for various applications.

N-Methyl-4-nitroaniline is a versatile chemical intermediate primarily used in the synthesis of dyes and pigments.[2] Its chemical structure lends itself to the production of azo dyes, a major class of synthetic colorants.

Comparative Performance Data

The performance of azo dyes is intrinsically linked to their chemical structure, which dictates their color, stability, and affinity for substrates like polyester fabric. The following table summarizes key performance indicators for a representative disperse dye synthesized from **N-Methyl-4-nitroaniline** and a comparable dye from its isomer, 2-Methyl-4-nitroaniline. The data for the alternative dye is based on published studies on disperse dyes applied to polyester, while the data for the MNA-derived dye is a representative estimation based on the performance of similar azo disperse dyes.

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Performance Metric	Representative Azo Dye from N-Methyl-4-nitroaniline	Azo Dye from 2-Methyl-4-nitroaniline (Alternative)
Color Shade	Red to Red-Brown	Vibrant Red[1]
Light Fastness	Good (5-6)	Good to Very Good (6-7)[1]
Wash Fastness	Very Good (4)	Very Good to Excellent (4-5)[1]
Rubbing Fastness (Dry)	Good to Very Good (4)	Good to Very Good (4-5)[1]
Rubbing Fastness (Wet)	Good (3-4)	Good (4)[1]

Fastness ratings are based on a scale of 1-8 for light fastness (where 8 is excellent) and 1-5 for wash and rubbing fastness (where 5 is excellent).[1]

Experimental Protocols

Detailed methodologies are crucial for accurate and reproducible dye performance assessment. The following sections outline the standard experimental protocols for the synthesis of a representative azo dye from **N-Methyl-4-nitroaniline** and the subsequent evaluation of its performance on polyester fabric.

Synthesis of a Representative Azo Dye from **N-Methyl-4-nitroaniline**

This protocol describes the synthesis of a disperse red dye through the diazotization of **N-Methyl-4-nitroaniline** and its subsequent coupling with N,N-bis(2-hydroxyethyl)-3-methylaniline.

Materials:

- **N-Methyl-4-nitroaniline**

- Concentrated Hydrochloric Acid

- Sodium Nitrite

- N,N-bis(2-hydroxyethyl)-3-methylaniline

- Sodium Acetate

- Ice

Procedure:

- Diazotization: A solution of **N-Methyl-4-nitroaniline** (0.01 mol) in a mixture of concentrated hydrochloric acid and water is prepared and cooled to 0-5°C in an ice bath. A pre-cooled aqueous solution of sodium nitrite (0.01 mol) is then added dropwise while maintaining the low temperature to form the diazonium salt.[1]

- Coupling: A solution of N,N-bis(2-hydroxyethyl)-3-methylaniline (0.01 mol) is prepared in an appropriate solvent and cooled. The freshly prepared diazonium salt solution is then slowly added to this solution with constant stirring.[1]

- pH Adjustment: The pH of the reaction mixture is adjusted to 4-5 by the addition of a sodium acetate solution to facilitate the coupling reaction.[1]

- Isolation and Purification: The precipitated dye is collected by filtration, washed thoroughly with water, and then dried. Further purification can be achieved by recrystallization from a suitable solvent such as ethanol.[1]
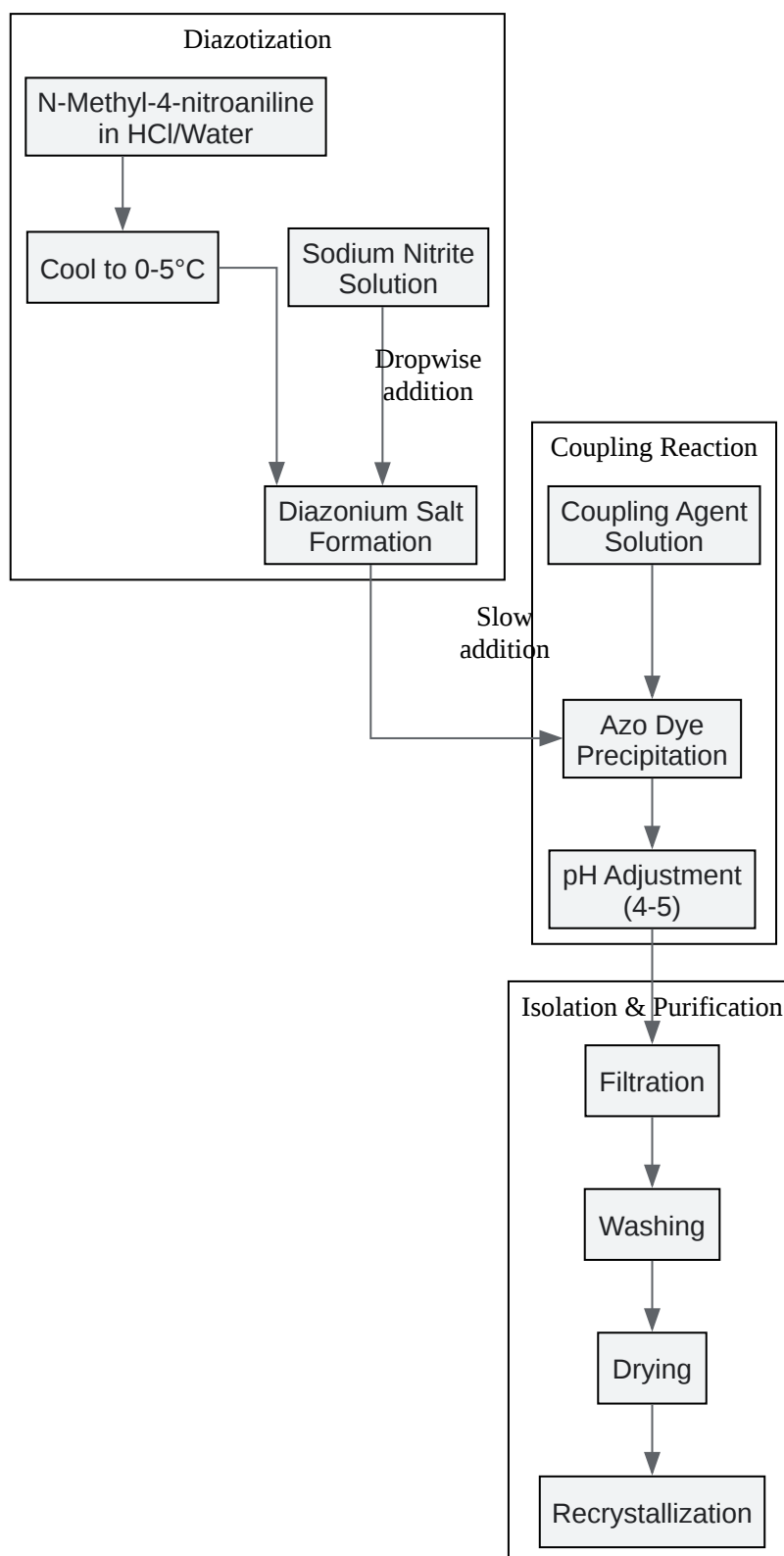
Performance Evaluation Protocols

The following standard methods are used to assess the fastness properties of the synthesized dye on a polyester fabric substrate.

- Dyeing of Polyester Fabric: The dyeing of polyester fabric is carried out using a high-temperature exhaust method. A dye bath is prepared with the synthesized disperse dye, a dispersing agent, and acetic acid to maintain a pH of 4.5-5.5. The polyester fabric is introduced into the dye bath, and the temperature is gradually raised to 130°C and held for 60 minutes. After dyeing, the fabric is rinsed and subjected to a reduction clearing process to remove any unfixed dye from the surface.

- Light Fastness (ISO 105-B02): The light fastness of the dyed fabric is determined by exposing it to a xenon arc lamp, which simulates natural daylight, under controlled conditions. The change in color of the exposed sample is then assessed by comparing it against a set of blue wool standards (rated 1-8), where a higher number indicates better light fastness.

- Wash Fastness (ISO 105-C06): The wash fastness is evaluated by washing the dyed fabric specimen in a soap solution along with a multi-fiber strip. The test is conducted in a specialized washing apparatus under specified conditions of temperature and time. The color change of the dyed sample and the staining of the adjacent multi-fiber strip are then rated using a grey scale from 1 to 5.[1]

- Rubbing Fastness (ISO 105-X12): The rubbing fastness (both dry and wet) is determined using a crockmeter. A standard white cotton cloth is rubbed against the dyed fabric for a specified number of cycles under a defined pressure. The amount of color transferred to the white cloth is then assessed using a grey scale for staining (rated 1-5).[1]
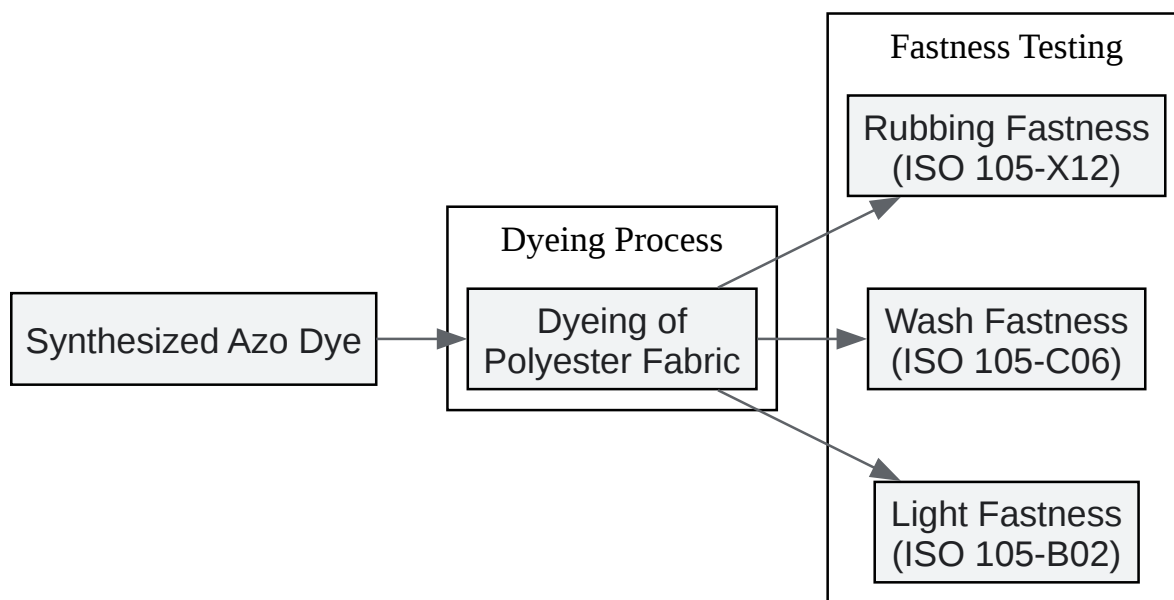
Visualized Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the key experimental workflows.

Diazotization

N-Methyl-4-nitroaniline
in HCl/Water

↓

Cool to 0-5°C

Sodium Nitrite
Solution

Dropwise
addition

Diazonium Salt
Formation

Coupling Reaction

Coupling Agent
Solution

↓

Azo Dye
Precipitation

Slow
addition

↓

pH Adjustment
(4-5)

Isolation & Purification

Filtration

↓

Washing

↓

Drying

↓

Recrystallization

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Azo Dye Synthesis Workflow

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Dye Performance Evaluation Workflow

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